

An In-depth Technical Guide to the Emulsifying Properties of Polyglycerol Polyricinoleate (PGPR)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 306-759-7*

Cat. No.: *B15178714*

[Get Quote](#)

A Note on Chemical Identification: Initial searches for "**Einecs 306-759-7**" identified the substance as 1-isobutyl 9-(sulphooxy)octadecanoate, compound with 2-aminoethanol (1:1) (CAS Number: 97403-97-9). However, a comprehensive search for technical data regarding its emulsifying properties yielded no significant results. In contrast, the closely related field of food and pharmaceutical emulsifiers is dominated by information on Polyglycerol Polyricinoleate (PGPR), a substance with a different CAS number (29894-35-7) but well-documented emulsifying characteristics. This guide will therefore focus on the extensive available data for PGPR, a widely used emulsifier in various industries.

Introduction to Polyglycerol Polyricinoleate (PGPR)

Polyglycerol Polyricinoleate (PGPR), also known by the E number E476, is a powerful water-in-oil (W/O) emulsifier.[1][2] It is synthesized by the esterification of polyglycerol with condensed fatty acids derived from castor oil (ricinoleic acid).[1][3] The resulting molecule possesses a unique amphiphilic structure, with a hydrophilic polyglycerol head and a lipophilic polyricinoleate tail, enabling it to effectively reduce the interfacial tension between oil and water phases. This property makes it a highly effective stabilizer in a variety of emulsion systems.[4][5]

Physicochemical Properties

PGPR is a yellowish, viscous liquid that is strongly lipophilic, meaning it is soluble in fats and oils but insoluble in water and ethanol.[1] Its key properties are summarized in the table below.

Property	Value	Reference
Appearance	Yellowish viscous liquid	[1][3]
HLB Value	0.4 - 4	[3]
Saponification Value	170-200 mgKOH/g	[3]
Acid Value	Max. 5 mgKOH/g	[3]
Iodine Value	72-103	[3]
Hydroxyl Value	80-100	[3]
Refractive Index	1.463-1.468	[3][6]

Mechanism of Emulsification

PGPR's efficacy as a W/O emulsifier stems from its molecular structure. The bulky, branched polyricinoleate chains provide strong steric hindrance, preventing the coalescence of water droplets dispersed in the oil phase. This mechanism is particularly effective in creating stable W/O emulsions.

Caption: Molecular orientation of PGPR at the oil-water interface.

Experimental Protocols for Emulsion Characterization

Emulsion Formation

A standard method for preparing a W/O emulsion using PGPR is as follows:

- Dissolve a predetermined concentration of PGPR (e.g., 1-5% w/w) in the oil phase with gentle heating and stirring until fully dissolved.
- Gradually add the aqueous phase to the oil phase under high shear homogenization (e.g., using a rotor-stator homogenizer) at a specified speed and time.

- Continue homogenization for a set period to ensure uniform droplet size distribution.
- Allow the emulsion to cool to room temperature.

Droplet Size Analysis

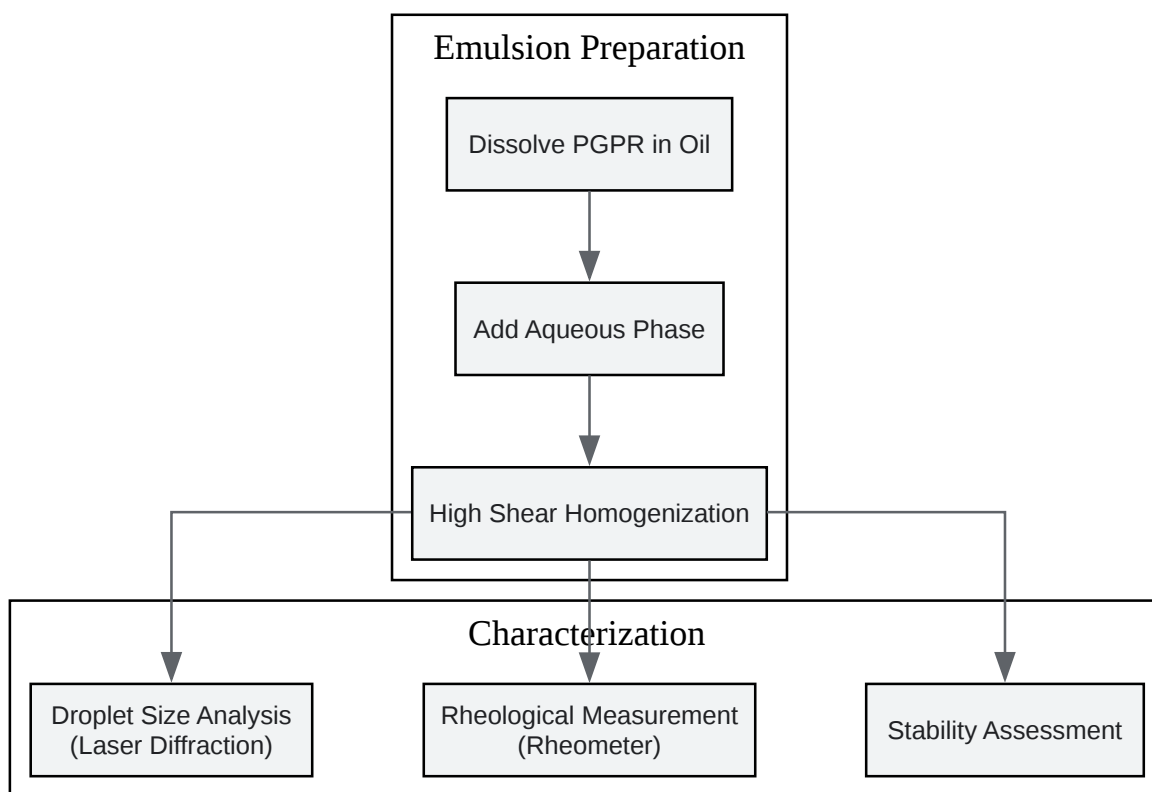
The droplet size distribution of the emulsion can be determined using laser diffraction analysis.

- Dilute a small sample of the emulsion in the continuous oil phase to an appropriate concentration.
- Introduce the diluted sample into the laser diffraction instrument.
- Measure the particle size distribution based on the light scattering pattern.
- The volume-weighted mean diameter ($d_{4,3}$) is often used to represent the average droplet size.

Rheological Measurements

The flow behavior of the emulsion can be characterized using a rheometer.

- Load a sample of the emulsion onto the rheometer plate.
- Perform a shear rate sweep to determine the viscosity as a function of shear rate.
- W/O emulsions stabilized by PGPR typically exhibit shear-thinning behavior.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for emulsion preparation and characterization.

Applications in Drug Development

The excellent emulsifying and stabilizing properties of PGPR make it a valuable excipient in pharmaceutical formulations, particularly for oral and topical delivery of poorly water-soluble drugs.

Low-Fat Spreads and Foods

PGPR is widely used in the food industry to create stable low-fat spreads and margarines.[3] It is also used in chocolate manufacturing to reduce viscosity and the amount of cocoa butter required.[1][2][4]

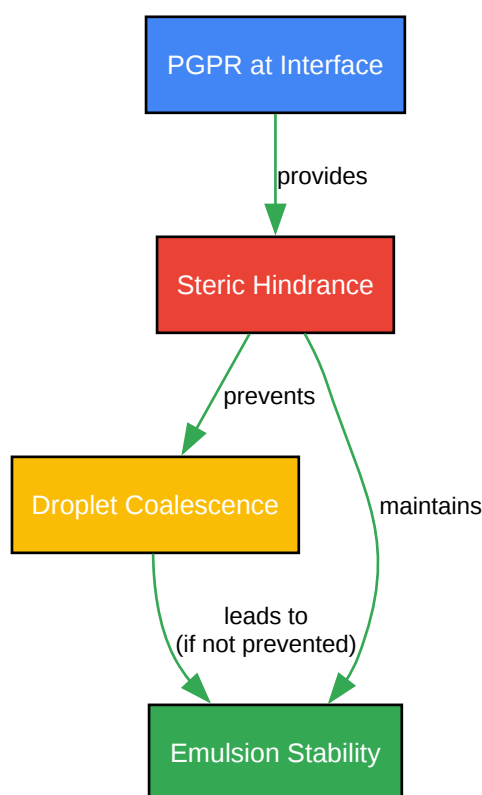
Pharmaceutical Emulsions

In the pharmaceutical industry, PGPR can be used to formulate stable W/O emulsions for various applications:

- Oral Drug Delivery: To encapsulate and improve the bioavailability of hydrophobic active pharmaceutical ingredients (APIs).
- Topical Formulations: As a stabilizer in creams and ointments for controlled release of drugs to the skin.

Signaling Pathways in Emulsion Stability

While PGPR itself does not directly interact with biological signaling pathways in the traditional sense, its role in emulsion stability can be conceptualized as a pathway of physical interactions that prevent droplet coalescence.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-isobutyl 9-(sulphooxy)octadecanoate, compound with 2-aminoethanol (1:1) CAS#: 97403-97-9 [m.chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. chemnet.com [chemnet.com]
- 4. Præregistrerede stoffer - ECHA [echa.europa.eu]
- 5. pentachemicals.eu [pentachemicals.eu]
- 6. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Emulsifying Properties of Polyglycerol Polyricinoleate (PGPR)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15178714#exploring-the-emulsifying-properties-of-einecs-306-759-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com